

# Norsufentanil-d3: A Technical Guide to Commercial Availability and Analytical Considerations

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## Compound of Interest

Compound Name: Norsufentanil-d3

Cat. No.: B594132

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Norsufentanil-d3**, a critical analytical reference standard. It is intended to serve as a resource for researchers, scientists, and drug development professionals who require this material for quantitative analysis of norsufentanil, a primary metabolite of the potent synthetic opioid sufentanil. This document outlines commercially available sources, their product specifications, and a representative analytical workflow for its use.

## Commercial Availability and Suppliers

**Norsufentanil-d3** is available from a limited number of specialized chemical suppliers as an analytical reference standard. Its primary application is as an internal standard for chromatographic and mass spectrometric quantification of norsufentanil.<sup>[1][2]</sup> The deuterated form, containing three deuterium atoms, ensures its mass is distinct from the endogenous metabolite, allowing for precise and accurate quantification in complex biological matrices.<sup>[1]</sup>

Below is a summary of commercially available **Norsufentanil-d3**:

Supplier	CAS Number	Purity	Formulation	Available Quantities
Cayman Chemical	1204688-16-3	≥99% deuterated forms (d1-d3)	A solution in methyl acetate	500µg, 1mg, 5mg
AK Scientific (via ChemicalBook)	1204688-16-3	Not specified	Not specified	500µg, 1mg, 5mg

Note: Product specifications and availability are subject to change. Please consult the suppliers directly for the most current information.

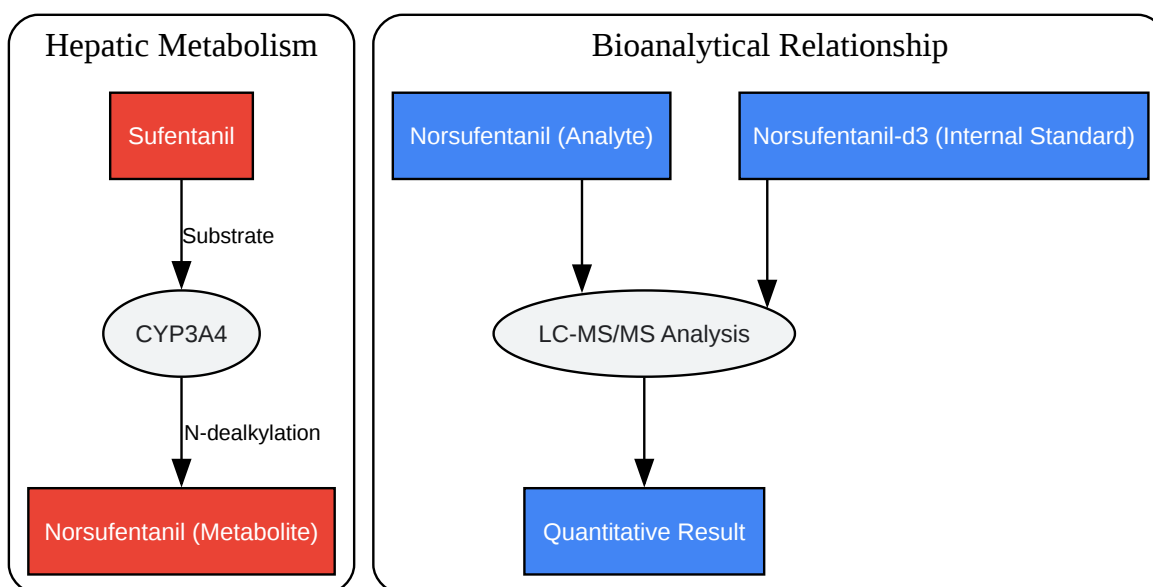
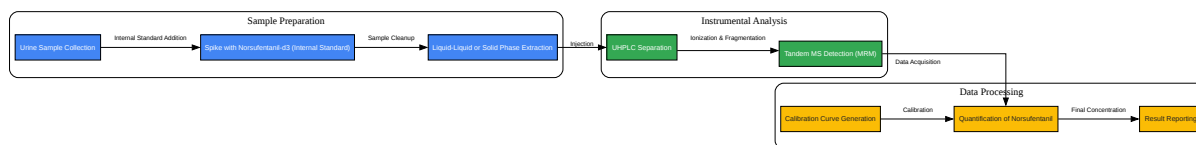
## Analytical Applications and Experimental Protocols

**Norsufentanil-d3** is intended for forensic and research applications.<sup>[1][2]</sup> The physiological and toxicological properties of this compound are not fully elucidated.<sup>[1]</sup> It serves as an indispensable tool in methods developed to detect and quantify norsufentanil in biological samples, such as urine, to monitor sufentanil metabolism.

While a specific synthesis protocol for **Norsufentanil-d3** is not publicly detailed, analytical methods for the detection of the parent compound, norsufentanil, provide a framework for its use. A common approach involves ultra-high-performance liquid chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS).

## Representative Experimental Workflow: Quantification of Norsufentanil in Urine using Norsufentanil-d3 Internal Standard

The following workflow is a composite representation based on established analytical methods for fentanyl analogs and their metabolites.<sup>[3][4][5]</sup>



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